

# 4-Chloropentanoyl Chloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 4-Chloropentanoyl chloride

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This technical guide provides an in-depth overview of **4-Chloropentanoyl chloride**, a key intermediate in organic synthesis. This document outlines its chemical and physical properties, safety and handling protocols, and its role in synthetic applications, particularly in the development of pharmacologically active compounds.

## Core Properties and Data

**4-Chloropentanoyl chloride**, with the CAS number 63480-12-6, is a reactive acyl chloride that serves as a versatile building block in various chemical syntheses.<sup>[1]</sup> Its utility is primarily derived from the two reactive centers: the acyl chloride and the alkyl chloride moieties.

A summary of its key quantitative data is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	155.02 g/mol	[2][3][4][5]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> Cl <sub>2</sub> O	[1][2][3][4][5]
CAS Number	63480-12-6	[1][2][5]
Appearance	Colorless to pale yellow/pale pink liquid	[1]
Density	1.180 ± 0.06 g/cm <sup>3</sup> (Predicted)	[6]
Boiling Point	186.7 ± 13.0 °C (Predicted)	[6]
InChI Key	HCBDLRKPXILPU-UHFFFAOYSA-N	[1][3][6]
Canonical SMILES	CC(CCC(=O)Cl)Cl	[2][3][6]

## Synthetic Applications

**4-Chloropentanoyl chloride** is a valuable intermediate in the synthesis of more complex molecules. Notably, it has been utilized in the preparation of:

- Tachykinin Antagonists: These compounds are of interest for their potential therapeutic applications.[7]
- Aminobenzo[a]quinolizines: These structures are investigated as long-lasting dipeptidyl peptidase IV (DPP-IV) inhibitors, which are relevant in the management of type 2 diabetes. [7]

The reactivity of the acyl chloride group makes it a potent electrophile, readily undergoing acylation reactions with a variety of nucleophiles such as amines, alcohols, and carbanions to form amides, esters, and ketones, respectively.[1]

## Experimental Protocol: Amide Formation

The following is a representative experimental protocol for the acylation of an amine with **4-chloropentanoyl chloride**. This procedure should be performed by trained personnel in a

controlled laboratory setting.

Objective: To synthesize an N-substituted 4-chloropentanamide.

Materials:

- **4-Chloropentanoyl chloride**
- Primary or secondary amine
- Anhydrous aprotic solvent (e.g., dichloromethane, diethyl ether)
- Tertiary amine base (e.g., triethylamine, diisopropylethylamine)
- Stirring apparatus
- Inert atmosphere (e.g., nitrogen or argon)
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere, dissolve the amine and the tertiary amine base in the anhydrous aprotic solvent.
- **Cooling:** Cool the reaction mixture to 0 °C using an ice bath. This is crucial to control the exothermic reaction.
- **Addition of Acyl Chloride:** Slowly add a solution of **4-chloropentanoyl chloride** in the same anhydrous solvent to the stirred amine solution. The addition should be dropwise to maintain the temperature below 5 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for a specified time (typically 1-4 hours, monitorable by TLC or LC-MS).
- **Work-up:**

- Quench the reaction by the slow addition of water or a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent.
- Combine the organic layers and wash sequentially with dilute acid (e.g., 1M HCl) to remove excess amine and base, followed by brine.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ).
- Purification: Filter off the drying agent and concentrate the organic solvent under reduced pressure. The crude product can then be purified by techniques such as column chromatography or recrystallization to yield the desired N-substituted 4-chloropentanamide.

## Safety and Handling

**4-Chloropentanoyl chloride** is a hazardous substance and requires strict safety precautions.

Hazards:

- Corrosive: Causes severe skin burns and eye damage.[3]
- Harmful if Swallowed: Toxic upon ingestion.[3]
- Respiratory Irritant: May cause irritation to the respiratory system.
- Reactivity: Reacts vigorously with water, liberating toxic hydrogen chloride gas.[1]

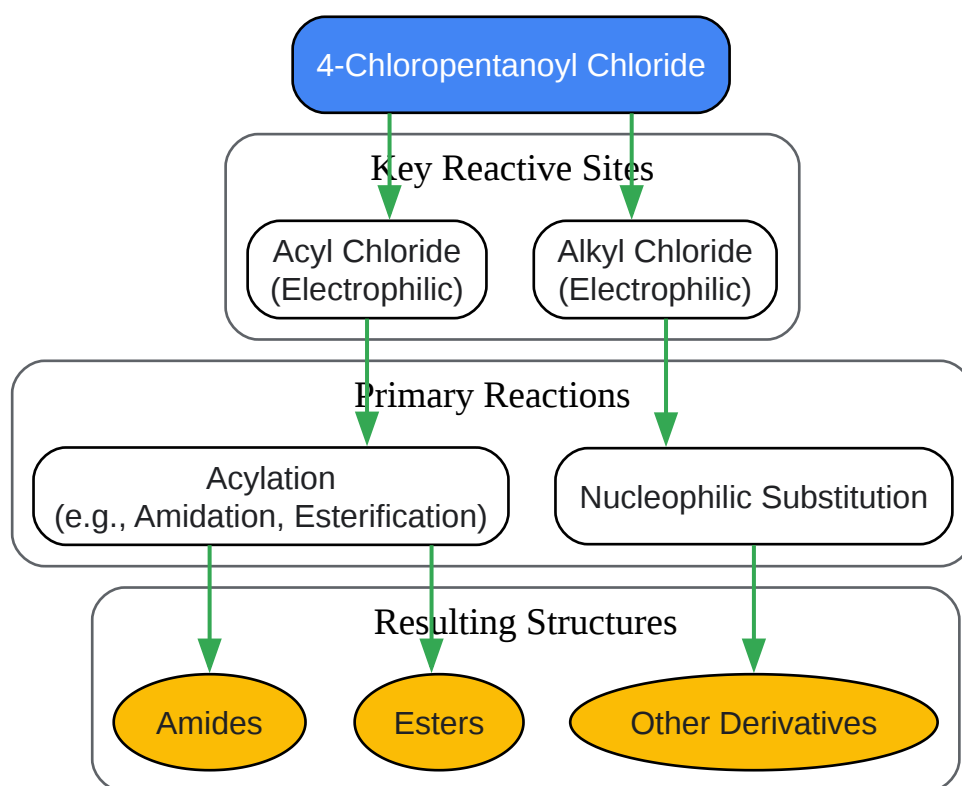
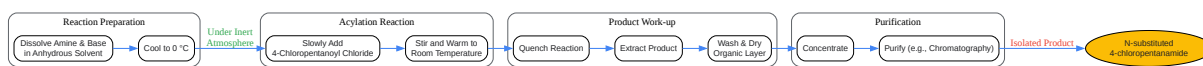
Handling Precautions:

- Always handle in a well-ventilated chemical fume hood.[8]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[8]
- Keep away from moisture and incompatible materials such as strong bases, alcohols, and metals.[8]

- Store in a cool, dry, and well-ventilated area in a tightly sealed container.[8]

## Visualized Workflows and Relationships

To further clarify the experimental and logical processes, the following diagrams are provided.



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